

# SR-3029 stock solution storage and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR-3029

Cat. No.: B15605462

[Get Quote](#)

## SR-3029 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **SR-3029**.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **SR-3029**?

A1: **SR-3029** is a potent and selective ATP-competitive inhibitor of Casein Kinase 1 delta (CK1 $\delta$ ) and Casein Kinase 1 epsilon (CK1 $\epsilon$ ).<sup>[1]</sup> It has IC<sub>50</sub> values of 44 nM for CK1 $\delta$  and 260 nM for CK1 $\epsilon$ .<sup>[1]</sup> By inhibiting these kinases, **SR-3029** can modulate signaling pathways where CK1 $\delta$  and CK1 $\epsilon$  are involved, such as the Wnt/ $\beta$ -catenin signaling pathway.<sup>[1][2]</sup>

Q2: What are the recommended storage conditions for **SR-3029**?

A2: For long-term storage, **SR-3029** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.<sup>[1]</sup> Stock solutions in a solvent should be stored at -80°C for up to 2 years or at -20°C for up to 1 year.<sup>[1][3]</sup> It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.<sup>[3]</sup>

Q3: In which solvents is **SR-3029** soluble?

A3: **SR-3029** is soluble in DMSO and DMF.<sup>[2]</sup> The solubility in DMSO is  $\geq 30$  mg/mL (62.44 mM) and in DMF is 30 mg/mL.<sup>[1][2]</sup> It is important to use freshly opened, anhydrous DMSO as

it is hygroscopic and absorbed moisture can reduce the solubility of **SR-3029**.<sup>[3]</sup> **SR-3029** is insoluble in water and ethanol.<sup>[3]</sup>

## Troubleshooting Guide

Issue 1: My **SR-3029** stock solution appears to have precipitated after thawing.

- Possible Cause: The compound may have come out of solution during the freeze-thaw cycle. The concentration of the stock solution might be too high for stable storage at -20°C.
- Solution:
  - Gently warm the vial to 37°C for a few minutes and vortex to redissolve the compound.
  - If precipitation persists, sonication may help to bring the compound back into solution.
  - For future use, consider preparing smaller aliquots to minimize freeze-thaw cycles. Storing at -80°C is recommended for better long-term stability of solutions.<sup>[1]</sup>

Issue 2: I am having trouble dissolving **SR-3029** in DMSO.

- Possible Cause: The DMSO may have absorbed moisture, which can significantly impact the solubility of **SR-3029**.<sup>[3]</sup>
- Solution:
  - Use a fresh, unopened vial of anhydrous, high-purity DMSO.
  - Ensure that the DMSO is warmed to room temperature before opening to minimize moisture condensation.
  - If solubility issues persist, gentle warming and vortexing of the solution may be beneficial.

Issue 3: I observe unexpected off-target effects in my cell-based assays.

- Possible Cause: While **SR-3029** is highly selective for CK1δ/ε, at high concentrations it can inhibit other kinases such as CDK4/cyclin D1, CDK4/cyclin D3, CDK6/cyclin D1, CDK6/cyclin D3, and FLT3.<sup>[1][2]</sup>

- Solution:
  - Perform a dose-response experiment to determine the optimal concentration of **SR-3029** that inhibits CK1δ/ε without significant off-target effects. The EC50 for A375 human melanoma cells is 86 nM.[\[1\]](#)[\[2\]](#)
  - Review the literature for concentrations used in similar experimental setups.
  - Include appropriate positive and negative controls in your experiments to validate the observed effects.

## Data and Protocols

### Physical and Chemical Properties

| Property         | Value                 | Reference           |
|------------------|-----------------------|---------------------|
| Molecular Weight | 480.45 g/mol          | <a href="#">[1]</a> |
| Formula          | C23H19F3N8O           | <a href="#">[1]</a> |
| CAS Number       | 1454585-06-8          | <a href="#">[1]</a> |
| Appearance       | Solid (White to pink) | <a href="#">[1]</a> |
| Purity           | ≥98%                  |                     |

### Solubility Data

| Solvent | Concentration         | Reference           |
|---------|-----------------------|---------------------|
| DMSO    | ≥ 30 mg/mL (62.44 mM) | <a href="#">[1]</a> |
| DMF     | 30 mg/mL              | <a href="#">[2]</a> |
| Water   | Insoluble             | <a href="#">[3]</a> |
| Ethanol | Insoluble             | <a href="#">[3]</a> |

## Storage and Stability

| Form | Storage Temperature | Stability | Reference | |---|---|---| | Powder | -20°C | 3 years |[1] | | Powder | 4°C | 2 years |[1] | | In Solvent | -80°C | 2 years |[1] | | In Solvent | -20°C | 1 year |[1][3] |

## Experimental Protocols

### Protocol 1: Preparation of SR-3029 Stock Solution (10 mM in DMSO)

- Materials:
  - SR-3029 powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
- Procedure:
  - Allow the **SR-3029** vial to equilibrate to room temperature before opening.
  - Weigh out the desired amount of **SR-3029** powder using a calibrated analytical balance.  
For example, to prepare 1 mL of a 10 mM stock solution, use 4.80 mg of **SR-3029** (Molecular Weight: 480.45 g/mol ).
  - Add the appropriate volume of anhydrous DMSO to the **SR-3029** powder.
  - Vortex the solution until the **SR-3029** is completely dissolved. Gentle warming to 37°C can aid in dissolution.
  - Aliquot the stock solution into smaller, single-use volumes in sterile tubes.
  - Store the aliquots at -80°C for long-term storage (up to 2 years).[1]

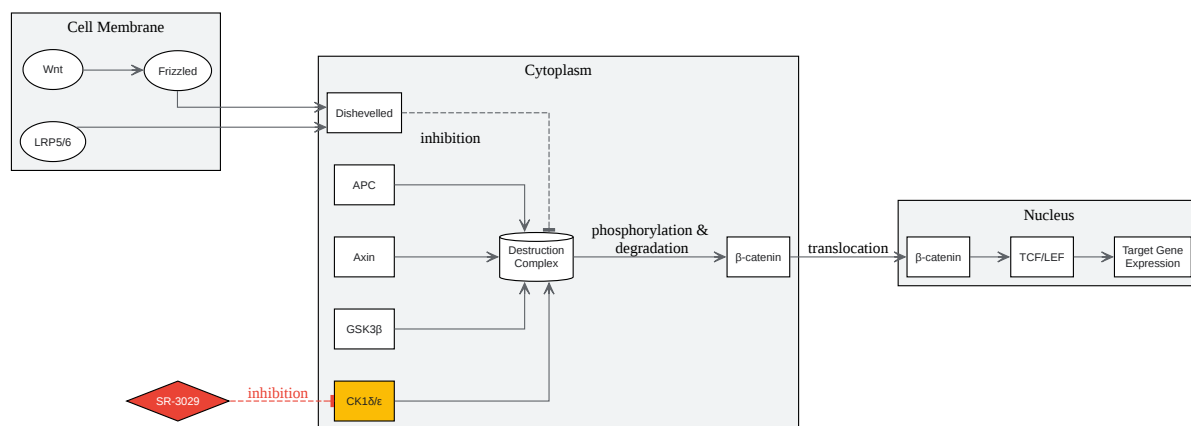
### Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

- Materials:

- 10 mM **SR-3029** stock solution in DMSO
- Appropriate cell culture medium
- Procedure:
  1. Thaw a single-use aliquot of the 10 mM **SR-3029** stock solution at room temperature.
  2. Perform serial dilutions of the stock solution into cell culture medium to achieve the desired final concentrations for your experiment.
  3. Important: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced toxicity. Ensure that the vehicle control (medium with the same final concentration of DMSO) is included in your experiment.
  4. Add the diluted **SR-3029** to your cells and incubate for the desired time.

## Visualizations

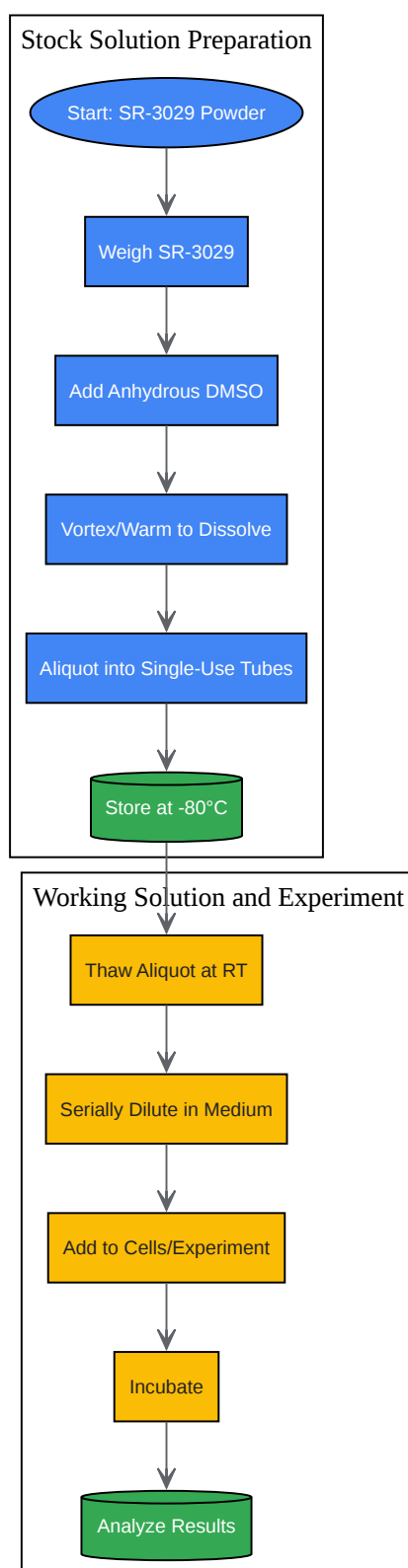
### Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: **SR-3029** inhibits CK1δ/ε in the Wnt/β-catenin pathway.

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for **SR-3029** stock solution preparation and use.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [SR-3029 stock solution storage and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605462#sr-3029-stock-solution-storage-and-handling]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)



